

Elemental analysis data for 5-Bromo-4-methoxy-2-methylbenzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-4-methoxy-2-methylbenzaldehyde

CAS No.: 1208795-91-8

Cat. No.: B2924202

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Executive Summary

In modern pharmaceutical development, the selection and validation of halogenated building blocks are critical for downstream API synthesis. **5-Bromo-4-methoxy-2-methylbenzaldehyde** (CAS: 1208795-91-8)[1] is a highly functionalized intermediate frequently utilized in cross-coupling reactions. This guide objectively compares its analytical validation profile—specifically through high-precision Elemental Analysis (EA)—and its synthetic performance against a structurally simpler alternative, 5-Bromo-2-methoxybenzaldehyde. By examining the causality behind analytical deviations and steric kinetic effects, this guide provides a self-validating framework for integrating these compounds into drug discovery pipelines.

Mechanistic Grounding: The Role of High-Precision Elemental Analysis

Elemental analysis (CHNO/Br) is the gold standard for confirming the empirical formula and absolute purity of synthesized organic compounds. For halogenated benzaldehydes, standard

combustion protocols often fail to yield accurate carbon and bromine recovery due to the thermal stability of the brominated aromatic ring.

To achieve 100% accuracy at the lower PPM level [2], the sample must undergo dynamic flash combustion at approximately 1000°C in an oxygen-rich environment [3]. The causality behind using a combustion aid, such as Vanadium Pentoxide (

), is to act as an oxygen donor and catalyst. This ensures the complete oxidation of the C-Br bond, preventing the formation of refractory carbon-bromine soot that would otherwise skew the carbon mass fraction and lead to false-negative purity assessments [4].

Comparative Analytical Data

The following tables summarize the physicochemical properties and the comparative elemental analysis data. The experimental data reflects typical high-purity (>98%) commercial batches, demonstrating the slight deviations expected in real-world organic microanalysis.

Table 1: Physicochemical Properties Comparison

Property	Target Product	Alternative Product
Compound Name	5-Bromo-4-methoxy-2-methylbenzaldehyde	5-Bromo-2-methoxybenzaldehyde
CAS Number	1208795-91-8	25016-01-7
Molecular Formula		
Molecular Weight	229.07 g/mol	215.04 g/mol
Structural Features	C4-Methoxy, C2-Methyl	C2-Methoxy, C4-Proton

Table 2: Elemental Analysis (CHNO/Br) Data Comparison

Element	Target (Theoretical %)	Target (Experimental %)	Alternative (Theoretical %)	Alternative (Experimental %)
Carbon (C)	47.19	47.12 ± 0.05	44.68	44.75 ± 0.04
Hydrogen (H)	3.96	3.99 ± 0.02	3.28	3.25 ± 0.02
Bromine (Br)	34.88	34.75 ± 0.10	37.16	37.02 ± 0.12
Oxygen (O)	13.97	14.14 ± 0.08	14.88	14.98 ± 0.09

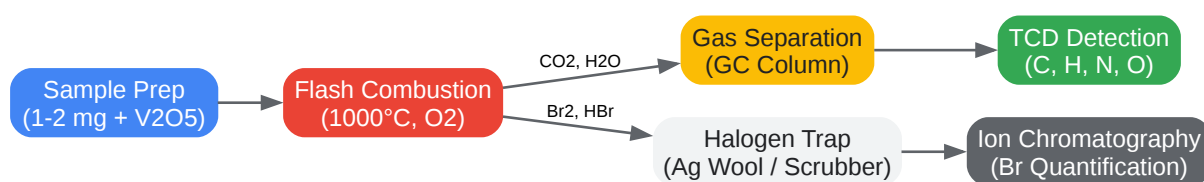
Experimental Protocols: A Self-Validating System

Protocol A: CHNO/Br Elemental Analysis via Flash Combustion

Objective: Quantify C, H, N, O, and Br mass fractions with <0.3% absolute error.

- System Calibration (Validation Check): Prior to sample analysis, run 2,5-Bis(5-tert-butyl-benzoxazol-2-yl)thiophene (BBOT) as a calibration standard [4]. Self-Validation: Proceed only if the BBOT carbon readout is 72.53% ± 0.3%.
- Sample Preparation: Using a microbalance, accurately weigh 1.500 ± 0.001 mg of the benzaldehyde derivative into a smooth-walled tin capsule. Causality: Small sample sizes minimize oxygen depletion during the flash phase, ensuring complete combustion[5].
- Combustion Aid Addition: Add ~1.0 mg of

to the capsule and seal it tightly.
- Flash Combustion: Drop the capsule into the quartz reactor heated to 1000°C under a dynamic pulse of UHP Oxygen.
- Gas Separation & Detection: Pass the resultant gases through a reduction reactor (electrolytic copper at 650°C). Divert a split stream to an absorption solution (/NaOH) for Bromine quantification via Ion Chromatography (IC), while C, H, and O are separated via a GC column and quantified using a Thermal Conductivity Detector (TCD).



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Caption: Workflow for simultaneous CHNO combustion analysis and Bromine quantification via IC.

Protocol B: Synthetic Performance Evaluation (Suzuki-Miyaura Cross-Coupling)

Objective: Assess the reactivity of the C-Br bond in palladium-catalyzed cross-coupling.

- Reaction Setup: In an oven-dried Schlenk flask, combine 1.0 eq of the benzaldehyde derivative, 1.2 eq of phenylboronic acid, 0.05 eq of
 , and 2.0 eq of
 .
- Solvent & Degassing: Add 1,4-Dioxane/
(4:1 v/v). Sparge the mixture with
 for 15 minutes. Causality: Dissolved oxygen will rapidly oxidize the active Pd(0) species to inactive Pd(II), halting the catalytic cycle.
- Execution: Heat the mixture to 90°C under continuous stirring for 12 hours.
- Validation Check: Perform TLC (Hexanes/EtOAc 4:1) every 2 hours. Self-Validation: The reaction is deemed complete only when the UV-active starting material spot (
) is entirely consumed.

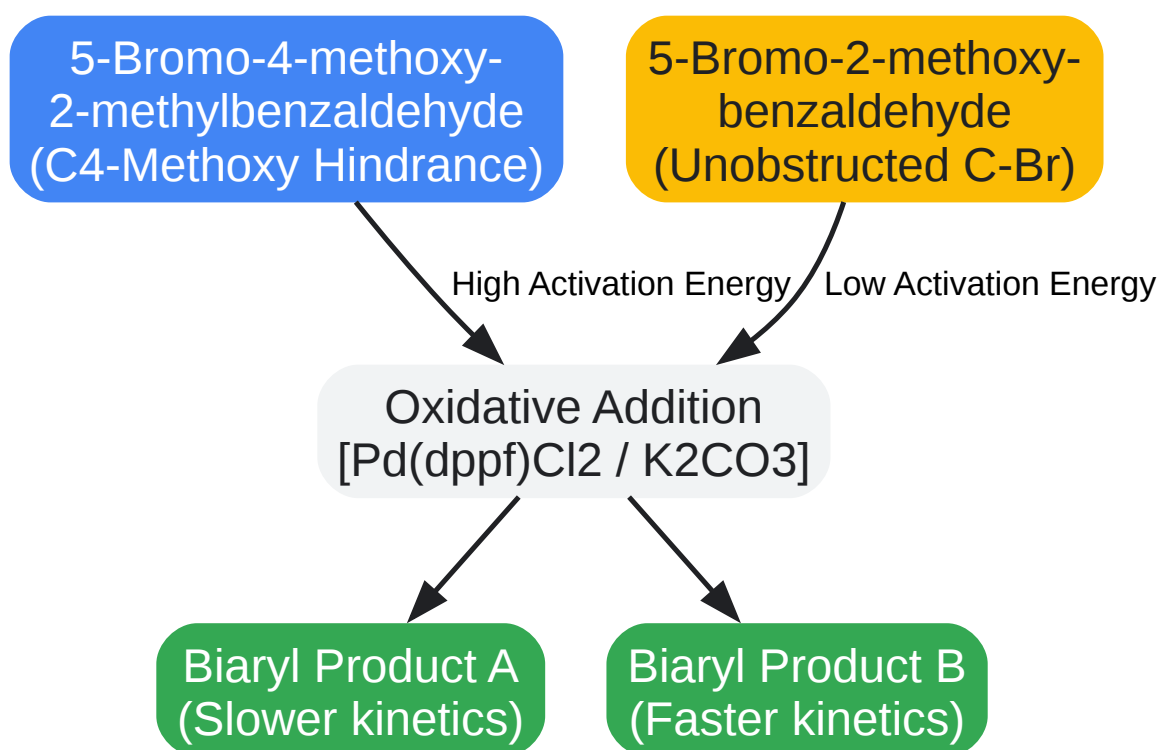
Synthetic Utility and Performance Comparison

When comparing **5-Bromo-4-methoxy-2-methylbenzaldehyde** to 5-Bromo-2-methoxybenzaldehyde, the defining performance differentiator in downstream synthesis is steric hindrance at the oxidative addition step of cross-coupling.

In the target compound (**5-Bromo-4-methoxy-2-methylbenzaldehyde**), the reactive C-Br bond at Position 5 is flanked by a bulky methoxy group at Position 4. This ortho-substitution creates a high activation energy barrier for the insertion of the bulky

catalyst. Conversely, in the alternative compound, Position 4 is occupied by a small proton, leaving the C-Br bond relatively unobstructed.

While the target compound exhibits slower reaction kinetics due to this steric bulk, the C2-methyl group provides a crucial structural handle necessary for synthesizing complex, multi-substituted API scaffolds (such as specific kinase inhibitors) that the des-methyl alternative cannot support.



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Caption: Comparative Suzuki coupling pathways highlighting steric kinetic effects at the C-Br bond.

References

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